

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Chloro-3-methylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-3-methylphenol

Cat. No.: B1668792

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling, storage, and disposal of **4-Chloro-3-methylphenol**.

This guide provides immediate, procedural, and step-by-step guidance to ensure the safe handling of **4-Chloro-3-methylphenol** in a laboratory setting. By adhering to these protocols, you can minimize risks and maintain a safe research environment.

Physicochemical and Safety Data

Understanding the properties of **4-Chloro-3-methylphenol** is crucial for its safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Melting Point	63 - 65 °C	[1][2]
Boiling Point	235 °C	[1][2]
Flash Point	118 °C (244.4 °F) - closed cup	[2][3]
Solubility in Water	3.9 g/L	[4]
Vapor Pressure	0.1 hPa at 20 °C	[4]
Bulk Density	800 kg/m ³	[4]
LD50 Oral (Rat)	1830 mg/kg	[4]
LD50 Dermal (Rat)	> 2000 mg/kg	[4]

Note: One source indicates that this product does not contain any hazardous materials with occupational exposure limits established by region-specific regulatory bodies[5].

Personal Protective Equipment (PPE)

The appropriate selection and use of Personal Protective Equipment are paramount to prevent exposure to **4-Chloro-3-methylphenol**. [6]

Category	Recommended Equipment	Specifications and Remarks
Eye Protection	Safety glasses, goggles, or face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Permeation-resistant gloves	Immediately change contaminated gloves.
Skin and Body Protection	Protective clothing, waterproof boots	Permeation-resistant clothing is recommended.[3] Contaminated work clothing should not be allowed out of the workplace.[1][5]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Recommended for operations not in a closed system or if irritation occurs.[3][5] Use a dust mask type N95 (US) for solids.[2]

Experimental Protocols: Handling and Disposal

Handling and Storage:

- Engineering Controls: Work under a chemical fume hood.[1][5] Ensure adequate ventilation.[7] Eyewash stations and safety showers must be close to the workstation.[5]
- Personal Hygiene: Wash hands and face thoroughly after handling.[1][5] Do not eat, drink, or smoke in the work area.[1]
- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][7][8] Store locked up.[1][5] The storage temperature should not exceed 35°C.[5] Store away from incompatible materials such as bases, acid anhydrides, acid chlorides, and metals.[5][8]

Disposal Plan:

- **Waste Collection:** Collect surplus and non-recyclable solutions in a designated, labeled container.[7] Halogenated organic reagents should be collected in a specific container (often denoted as container B).[4] Solid residues should be placed in a separate container (often denoted as container C).[4]
- **Disposal Method:** Dispose of contents and container to an approved waste disposal plant.[5] This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator with an afterburner and scrubber.[7]
- **Environmental Precautions:** Do not allow the product to enter drains, surface water, or the ground water system.[1][5] It is very toxic to aquatic life with long-lasting effects.[4][5][7]

Visual Workflow Guides

The following diagrams illustrate key safety and handling procedures for **4-Chloro-3-methylphenol**.

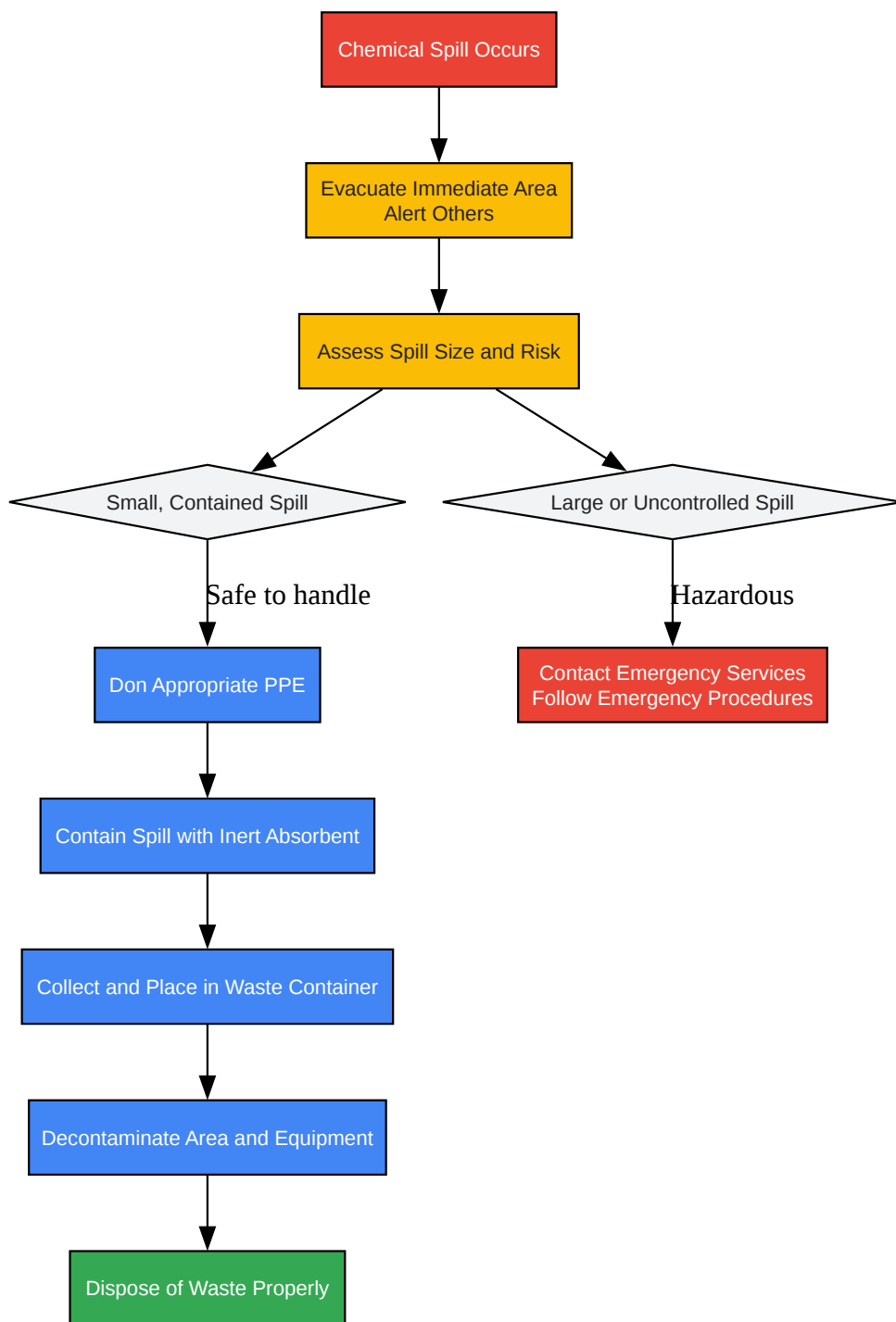


Figure 1: Chemical Spill Response Workflow

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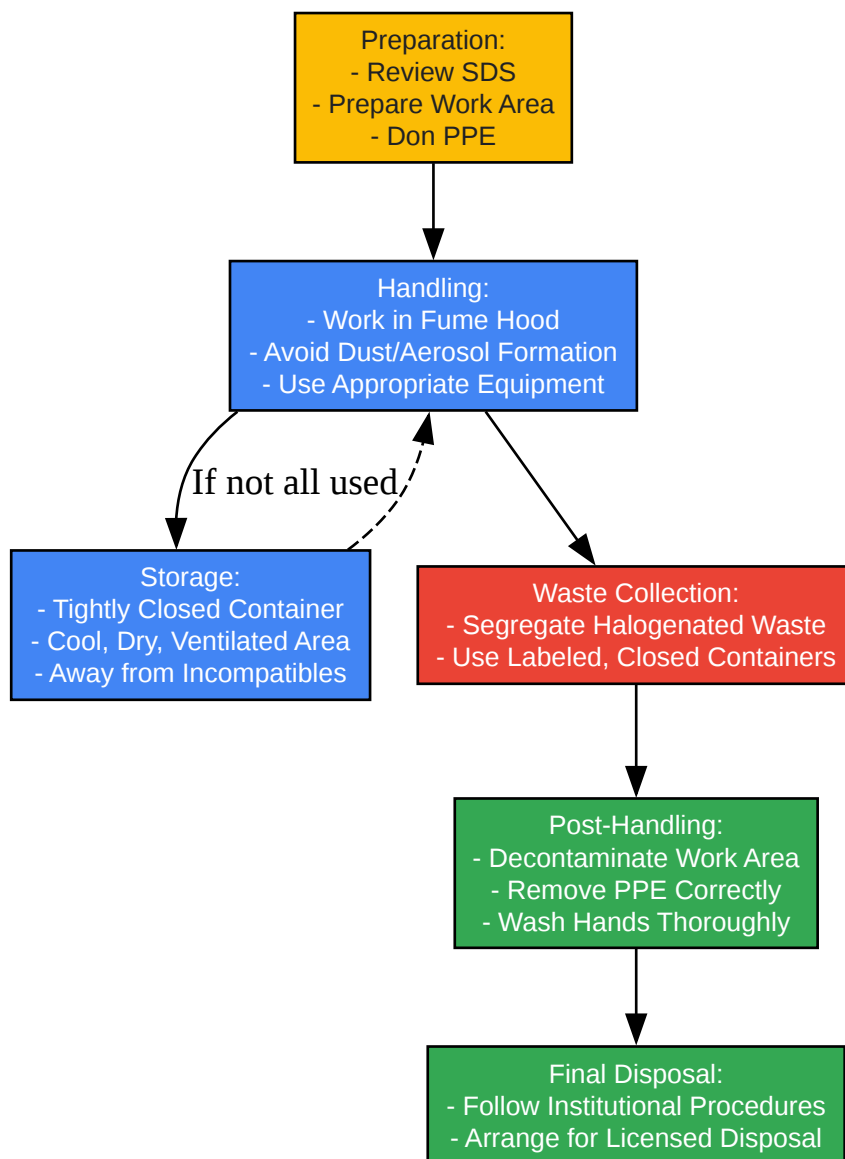


Figure 2: Standard Operating Procedure for Handling

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 4-Chloro-3-methylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668792#personal-protective-equipment-for-handling-4-chloro-3-methylphenol]

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